

An In-depth Technical Guide to the Physicochemical Properties of Peonidin

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Compound of Interest

Compound Name: Peonidin(1-)

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Abstract

Peonidin is a naturally occurring O-methylated anthocyanidin, a flavonoid pigment responsible for the purplish-red hues in various plants, including peonies, berries, and red wine.[1][2] Beyond its role as a colorant, peonidin has garnered significant interest in the scientific community for its potential health benefits, including antioxidant, anti-inflammatory, and antineoplastic properties.[1][3][4] This technical guide provides a comprehensive overview of the core physicochemical properties of peonidin, its stability, and its interactions within biological systems. It is intended to serve as a foundational resource for researchers engaged in the study and application of this promising phytochemical. All quantitative data is presented in structured tables, and key experimental methodologies are detailed. Furthermore, logical and biological pathways are visualized using Graphviz diagrams to facilitate a deeper understanding.

Core Physicochemical Characteristics

Peonidin's chemical structure, characterized by a flavylum cation backbone with specific hydroxyl and methoxy substitutions, dictates its physical and chemical behavior.[5] The properties of its common form, peonidin chloride, as well as its anionic form, **peonidin(1-)**, are summarized below.

General Properties

The fundamental identifiers and molecular properties of peonidin are presented in Table 1. The most commonly available form is peonidin chloride.

Property	Value	Source
IUPAC Name	3,5,7-Trihydroxy-2-(4-hydroxy-3-methoxyphenyl)-1-benzopyrylium chloride	[6]
Molecular Formula	C ₁₆ H ₁₃ ClO ₆	[6][7][8]
Molecular Weight	336.72 g/mol	[4][6][8]
CAS Number	134-01-0	[1][6][7][8]
Appearance	Crystalline solid	[1][9]
Color	Dark red/purple powder	[10][11]

Table 1: General physicochemical properties of Peonidin chloride.

Properties for the deprotonated form, **Peonidin(1-)**, which is the major species at a neutral pH of 7.3, are also computationally available.[12]

Property	Value	Source
IUPAC Name	4-(3,5-dihydroxy-7-oxochromen-2-yl)-2-methoxyphenolate	[12]
Molecular Formula	C ₁₆ H ₁₁ O ₆ ⁻	[12]
Molecular Weight	299.25 g/mol	[12]
Computed XLogP3	1.6	[12]

Table 2: Computed properties of **Peonidin(1-)**.

Solubility

Peonidin's solubility is a critical factor for its application in various fields. While generally considered water-soluble, its polyphenolic structure imparts some hydrophobic character, making it soluble in organic solvents and aqueous-organic mixtures.[\[4\]](#)[\[11\]](#)[\[13\]](#)

Solvent	Solubility	Source
Water	Highly soluble	[4] [10] [11]
Alcohol (Ethanol)	Soluble (~16 mg/mL)	[1] [4] [9]
DMSO	~16 mg/mL	[1] [9]
DMF	~25 mg/mL	[1] [9]
DMF:PBS (pH 7.2) (1:9)	~0.1 mg/mL	[1] [9]

Table 3: Solubility of Peonidin chloride in various solvents.

Spectroscopic Properties

The conjugated double bond system in the peonidin structure is responsible for its color and its characteristic absorption in the UV-Visible spectrum.

Solvent/System	λ_{max} (nm)	Source
General	276, 547	[1] [9]

Table 4: UV-Vis absorption maxima for Peonidin.

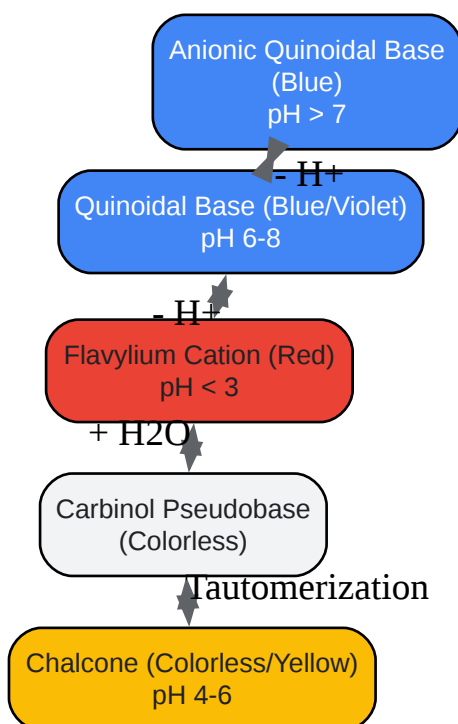
Stability and Degradation

The stability of peonidin is highly dependent on environmental factors, which is a crucial consideration for its use as a natural colorant and bioactive compound.[\[4\]](#)[\[14\]](#)

- pH: Peonidin is most stable in acidic environments.[\[2\]](#) Its color changes dramatically with pH due to structural transformations.[\[2\]](#) At pH values above 7, anthocyanins like peonidin are generally unstable and can degrade.[\[14\]](#)
 - pH 2.0: Cherry red[\[2\]](#)

- pH 3.0: Strong yellowish-pink[2]
- pH 5.0: Grape red-purple[2]
- pH 8.0: Deep blue[2]
- Temperature: High temperatures accelerate the degradation of peonidin.[11][15][16] It is easily degraded at temperatures above 40°C.[10][11] For long-term storage, temperatures below -5°C are recommended.[10]
- Light: Exposure to light, particularly UV radiation, can cause peonidin to fade and degrade.[4][16] Storage in darkness is recommended.[10]
- Oxygen: The unsaturated structure of peonidin makes it susceptible to oxidation, which leads to degradation.[14]

The structural transformations of peonidin in response to pH are a key aspect of its chemistry. These changes involve hydration, tautomerization, and deprotonation, leading to different colored or colorless forms.



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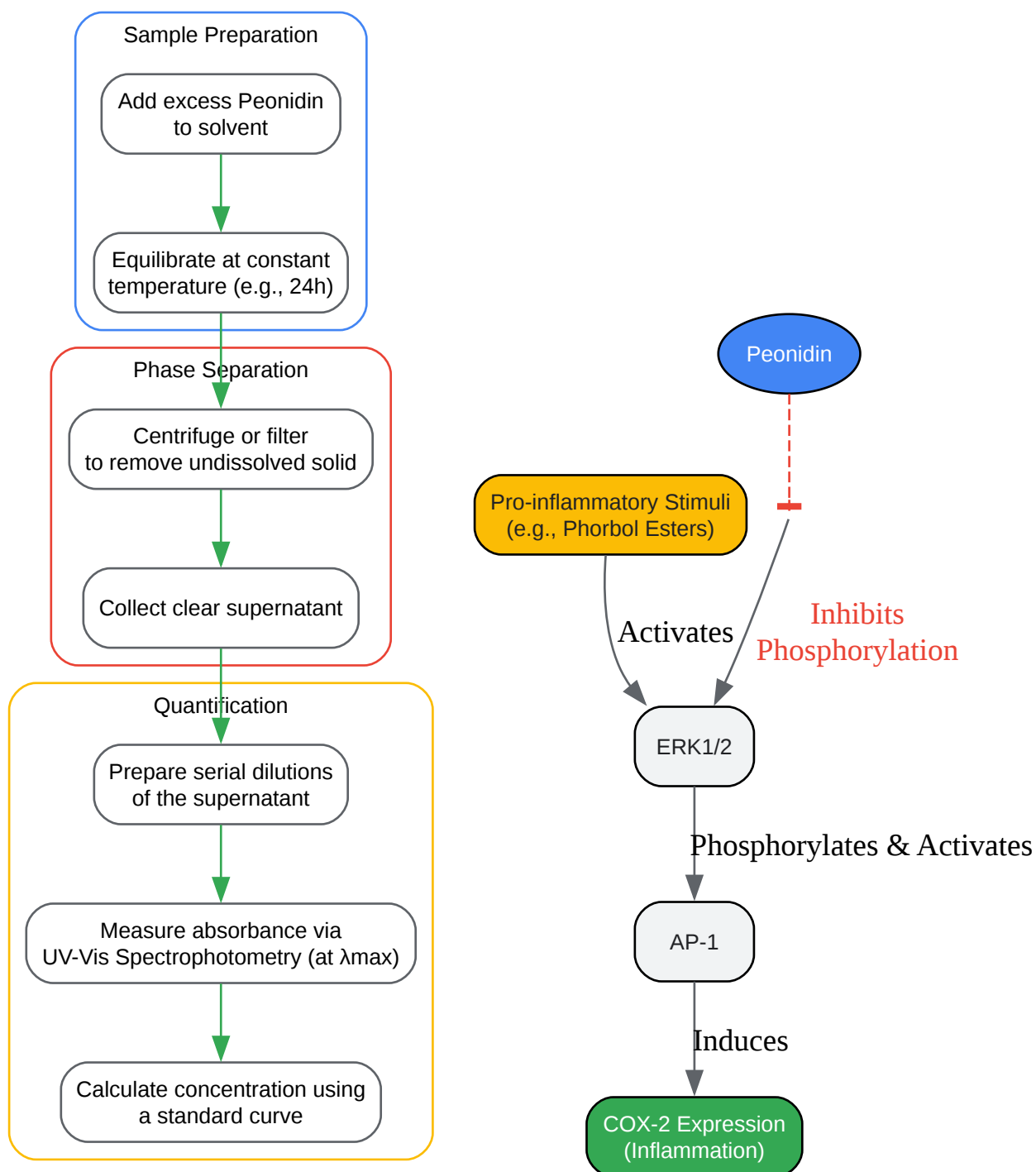
Caption: pH-dependent structural transformations of Peonidin.

Experimental Protocols

This section details generalized methodologies for determining key physicochemical properties of peonidin.

Determination of Solubility

A common method to determine solubility involves preparing saturated solutions and quantifying the dissolved solute.



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